

Chandrananimycin A: A Technical Guide for Researchers

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Compound of Interest

Compound Name: Chandrananimycin A

Cat. No.: B1244592

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An In-depth Examination of a Novel Phenoxazine Antibiotic with Diverse Biological Activity

Abstract

Chandrananimycin A is a novel antibiotic belonging to the phenoxazine class of natural products.^[1] Isolated from the marine actinomycete *Actinomadura* sp. isolate M048, this compound has demonstrated a broad spectrum of biological activities, including potent anticancer, antibacterial, and antifungal properties.^{[2][3][4]} This technical guide provides a comprehensive overview of **Chandrananimycin A**, including its discovery, chemical properties, biological activities with available quantitative data, and detailed experimental methodologies. The guide also explores its potential mechanism of action and visualizes key experimental workflows.

Introduction

The emergence of multidrug-resistant pathogens and the need for novel anticancer agents have driven the exploration of unique natural products from diverse environments. Marine actinomycetes are a rich source of structurally novel and biologically active secondary metabolites. **Chandrananimycin A**, first described by Maskey et al. in 2003, is a prime example of such a discovery.^{[2][4]} Its phenoxazine core structure is a recurring motif in a number of bioactive microbial metabolites. This guide aims to consolidate the current knowledge on **Chandrananimycin A** for researchers in drug discovery and development.

Physicochemical Properties

The structure of **Chandrananimycin A** was elucidated through detailed analysis of mass spectrometry and one- and two-dimensional Nuclear Magnetic Resonance (NMR) spectroscopy.^{[2][4]}

Property	Value
Chemical Class	Phenoxazinone
Molecular Formula	C ₁₅ H ₁₀ N ₂ O ₅
Molecular Weight	302 g/mol
Appearance	Orange solid

Biological Activity

Chandrananimycin A has demonstrated a remarkable range of biological activities against various microorganisms and cancer cell lines.

Antimicrobial Activity

Chandrananimycin A exhibits significant antibacterial and antifungal activity. The table below summarizes the reported antimicrobial activity based on the agar diffusion method.

Test Organism	Concentration	Inhibition Zone Diameter (mm)
Bacillus subtilis	20 µg/platelet	23
Staphylococcus aureus	20 µg/platelet	22
Mucor miehei	20 µg/platelet	27

Cytotoxic Activity

The crude extract containing **Chandrananimycin A** and its analogues has shown potent cytotoxic activity against a panel of human cancer cell lines. While specific IC₅₀ values for

purified **Chandrananimycin A** are not detailed in the initial reports, the mixture containing it displayed significant growth inhibition.

Cell Line	Cancer Type	IC ₇₀ (µg/mL)
HT29	Colon Carcinoma	Down to 1.4
MEXF 514L	Melanoma	Down to 1.4
LXFA 526L	Lung Carcinoma	Down to 1.4
LXFL 529L	Lung Carcinoma	Down to 1.4
SF268	CNS Cancer	Down to 1.4
H460	Lung Cancer	Down to 1.4
MCF-7	Breast Carcinoma	Down to 1.4
PC3M	Prostate Carcinoma	Down to 1.4
RXF 631L	Kidney Tumor	Down to 1.4

Note: The reported IC₇₀ values are for a crude extract containing **Chandrananimycin A** and its analogues.

A related compound, Chandrananimycin E, has reported GI₅₀ and CC₅₀ values against specific cell lines, which may provide some context for the potential potency of this class of compounds.

Compound	Cell Line	Measurement	Value (µM)
Chandrananimycin E	HUVEC	GI ₅₀	35.3[5]
Chandrananimycin E	HeLa	CC ₅₀	56.9[5]

Mechanism of Action

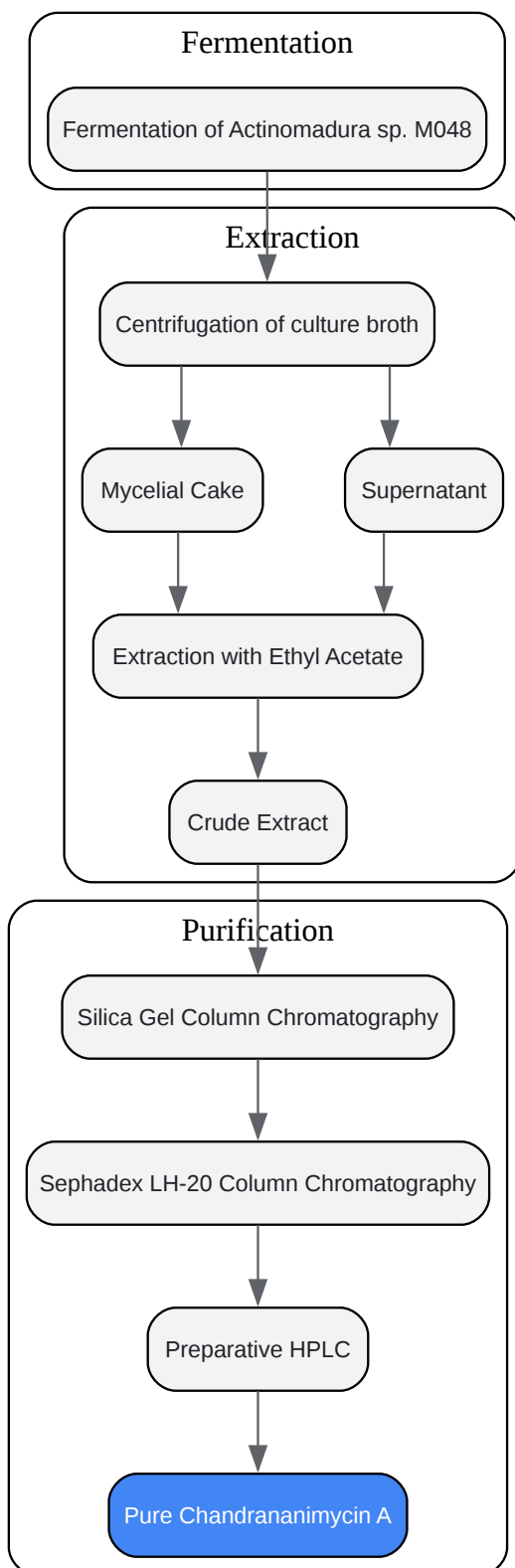
The precise mechanism of action for **Chandrananimycin A** has not been fully elucidated. However, compounds containing the phenoxazin-3-one chromophore are known to exhibit biological activity through various mechanisms. For many complex phenoxazinone derivatives,

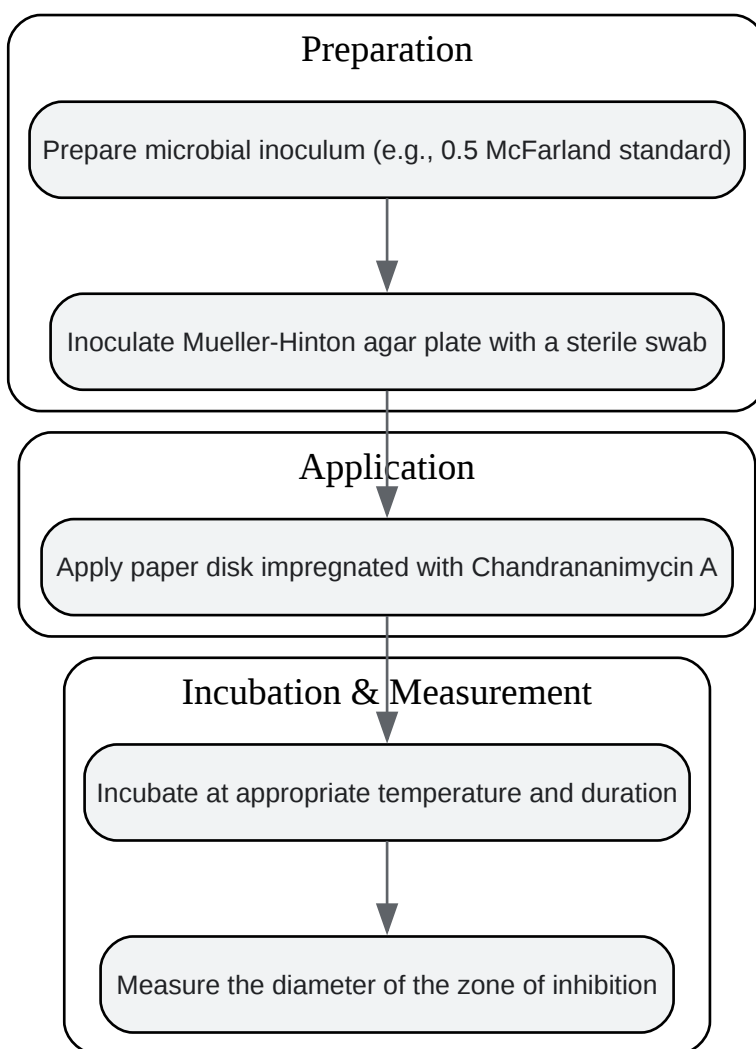
a prominent mode of action is DNA intercalation, which disrupts DNA replication and transcription, leading to antimicrobial and anticancer effects. While this is a plausible mechanism for **Chandrananimycin A**, it is also suggested that other modes of action may be at play for this class of compounds. Further research is required to determine the specific molecular targets and signaling pathways modulated by **Chandrananimycin A**.

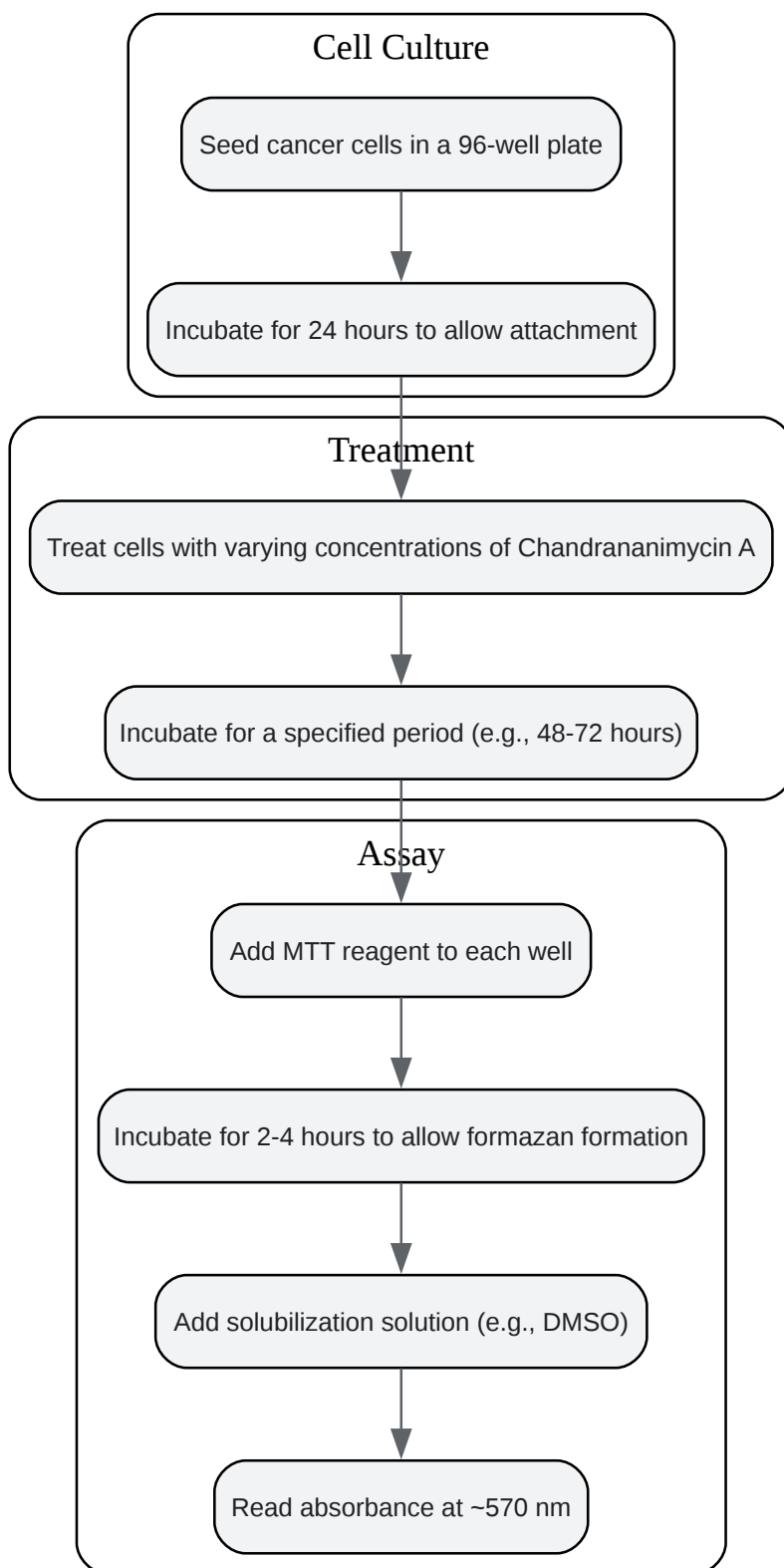
Experimental Protocols

This section provides detailed methodologies for key experiments related to the isolation, characterization, and biological evaluation of **Chandrananimycin A**, based on the original discovery and standard laboratory practices.

Isolation and Purification of Chandrananimycin A







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